

# Anhydrous Cadmium Bromide: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: Cadmium bromide

Cat. No.: B8797929

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CAS Number: 7789-42-6

This technical guide provides an in-depth overview of anhydrous **cadmium bromide** ( $\text{CdBr}_2$ ), a compound of interest in various scientific and industrial fields. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, applications, and biological interactions.

## Physicochemical Properties

Anhydrous **cadmium bromide** is a white to pale yellow crystalline solid.<sup>[1][2]</sup> It is hygroscopic, meaning it readily absorbs moisture from the air.<sup>[2]</sup> Key quantitative data regarding its physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	7789-42-6	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	CdBr <sub>2</sub>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Molecular Weight	272.22 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Appearance	White to pale yellow crystalline solid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	567 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	863 °C	<a href="#">[3]</a>
Density	5.192 g/cm <sup>3</sup>	<a href="#">[3]</a> <a href="#">[4]</a>
Solubility in Water	98.8 g/100 mL at 20 °C; 115 g/100 g at 25 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Solubility in Other Solvents	Freely soluble in alcohol. Slightly soluble in acetone and ether.	<a href="#">[5]</a> <a href="#">[9]</a>

## Applications in Research and Industry

Anhydrous **cadmium bromide** has applications in several areas, including:

- **Photography and Lithography:** It is used in process engraving and lithographic processes.[\[3\]](#)  
[\[5\]](#)
- **Chemical Synthesis:** It serves as a reagent in the synthesis of other cadmium-containing compounds.[\[2\]](#)[\[10\]](#)
- **Coordination Chemistry:** The cadmium ion can form coordination complexes with various ligands, a subject of academic research.[\[2\]](#)

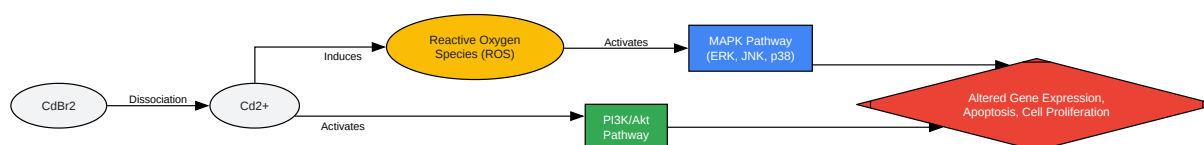
## Biological Activity and Signaling Pathways

The biological effects of **cadmium bromide** are primarily attributed to the cadmium ion (Cd<sup>2+</sup>). Cadmium is a toxic heavy metal that can disrupt numerous cellular processes.[\[11\]](#) It is known

to induce oxidative stress and interfere with key signaling pathways.[12][13]

Cadmium exposure can activate multiple signaling pathways, including the Mitogen-Activated Protein Kinase (MAPK) and Akt pathways.[3][12] This can lead to downstream effects on gene expression and cell survival. For instance, cadmium has been shown to increase the stability of c-Myc mRNA through the activation of the Akt/Foxo1 pathway.[3]

The diagram below illustrates a simplified overview of cadmium-induced signaling.



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Caption: Simplified overview of cadmium-induced cellular signaling pathways.

## Experimental Protocols

The following sections outline general experimental methodologies relevant to the study of anhydrous **cadmium bromide**.

### Synthesis of a Cadmium Bromide Coordination Complex

This protocol describes the synthesis of a complex between **cadmium bromide** and N,N'-diethylthiourea (detu).[14]

- Dissolve 0.034 g (0.10 mmol) of anhydrous **cadmium bromide** in 5 mL of methanol.
- In a separate vessel, dissolve 0.026 g (0.20 mmol) of detu in 5 mL of methanol.
- Individually sonicate each solution in an ultrasonic bath for 15 minutes.
- Slowly add the detu solution to the **cadmium bromide** solution.

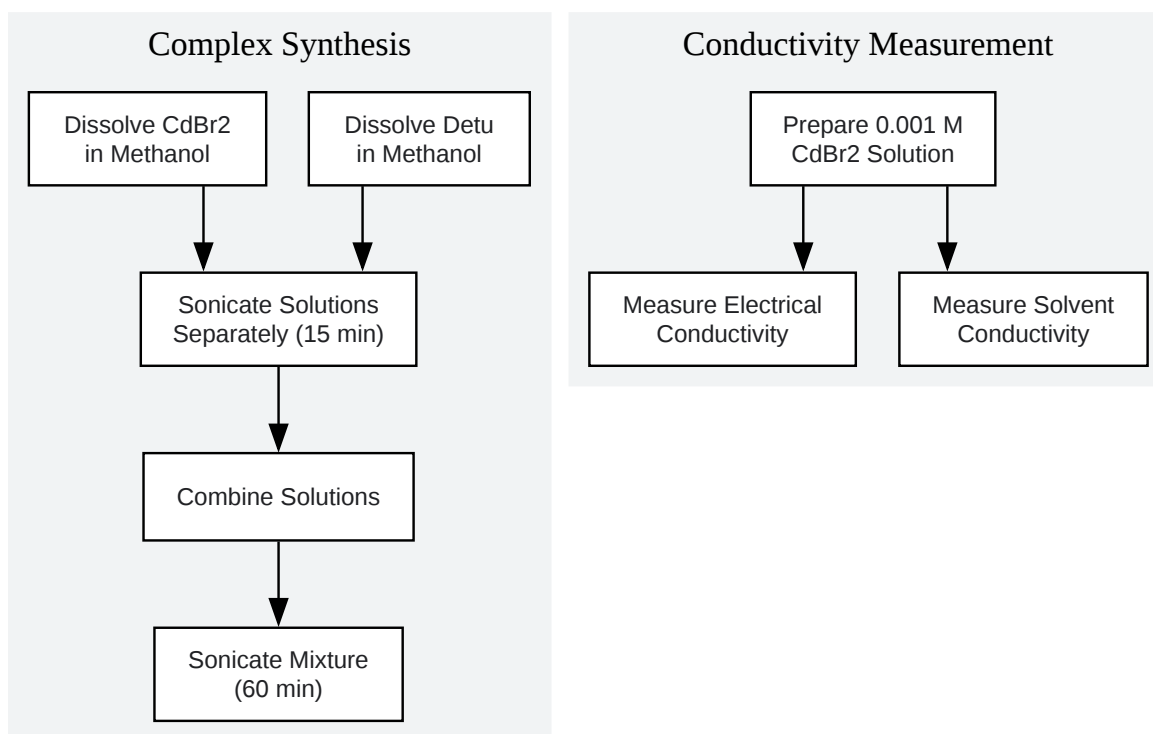
- Sonicate the resulting mixture in a 42 kHz ultrasonic bath for 60 minutes at room temperature.[14]

## Measurement of Electrical Conductivity

This protocol is for measuring the electrical conductivity of a **cadmium bromide** solution.[14]

- Prepare a 0.001 M solution of anhydrous **cadmium bromide** by dissolving 0.003 g (0.01 mmol) in 10 mL of methanol.
- Use a conductometer to measure the electrical conductivity of the prepared solution.
- For comparison, also measure the conductivity of the pure solvent (methanol).[14]

The workflow for these experimental procedures can be visualized as follows:



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Caption: Workflow for synthesis and conductivity measurement.

## Toxicity and Safety Considerations

Anhydrous **cadmium bromide** is a toxic substance and should be handled with extreme care.[2][10] It is harmful if swallowed, inhaled, or in contact with skin.[15][16] Cadmium and its compounds are classified as human carcinogens.[17] Exposure can lead to a range of health effects, including kidney damage, skeletal problems, and respiratory issues.[11] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, should be used when handling this compound.[15] Work should be conducted in a well-ventilated area or a fume hood.[15]

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